

# Personal protective equipment for handling 2,4,6-Trichlorophenyl Formate

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## Compound of Interest

Compound Name: 2,4,6-Trichlorophenyl Formate

Cat. No.: B1422643

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## Essential Safety and Handling Guide for 2,4,6-Trichlorophenyl Formate

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling **2,4,6-Trichlorophenyl Formate**. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

### Chemical Profile and Hazards

**2,4,6-Trichlorophenyl Formate** is a white to almost white crystalline powder.<sup>[1]</sup> It is recognized as a hazardous substance and requires careful handling to avoid adverse health effects. The primary hazards include:

- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.<sup>[1]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[2]</sup>
- Harmful if Swallowed: The substance is harmful if ingested.

While no specific occupational exposure limits have been established for **2,4,6-Trichlorophenyl Formate**, it is crucial to handle it with care, assuming a potential for harm and keeping exposure to the lowest possible level.

## Quantitative Data

Property	Value	Source
CAS Number	4525-65-9	[1]
Molecular Formula	C7H3Cl3O2	[1][3]
Molecular Weight	225.46 g/mol	[3]
Appearance	White to Almost white Crystal - Powder	[1]
Melting Point	83°C	[1]
Purity	>97.0% (HPLC)	[1][4]
Storage Temperature	Room Temperature, in a cool and dark place	[1]

## Operational Plan: Handling 2,4,6-Trichlorophenyl Formate

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[1][5]
- Use a local exhaust system if dust or aerosol generation is likely.[1]

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[1][6]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use and dispose of contaminated gloves properly.[2]
- Body Protection: Wear a lab coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or where significant exposure is possible, consider a disposable, one-piece protective suit.[6][7]

- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH-approved respirator.[8]

### 3. Handling Procedures:

- Avoid breathing dust, fumes, or vapors.[9]
- Prevent contact with skin and eyes.[1][5]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the work area.[9]
- Keep the container tightly closed when not in use.[1][2]

## Disposal Plan: Waste Management of 2,4,6-Trichlorophenyl Formate

### 1. Waste Collection:

- Collect all waste material, including unused product and contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled hazardous waste container.
- Do not mix with other waste streams.[2]

### 2. Container Management:

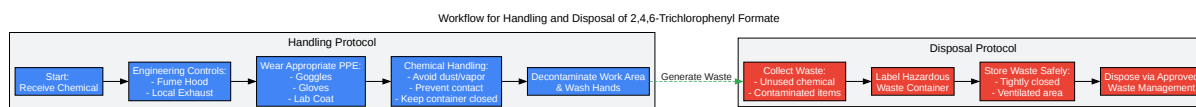
- Keep waste containers tightly closed and store them in a cool, dry, and well-ventilated area, away from incompatible materials.[10]
- Handle uncleaned, empty containers as you would the product itself.[2]

### 3. Final Disposal:

- Dispose of contents and the container to an approved waste disposal plant.[2]
- All disposal activities must be in accordance with national, state, and local environmental regulations. Contact your institution's environmental health and safety department for

specific guidance.[2][7]

## Visual Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2,4,6-Trichlorophenyl Formate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4,6-Trichlorophenyl Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1422643#personal-protective-equipment-for-handling-2-4-6-trichlorophenyl-formate]

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